

Technical Guide: Safety and Handling of But-1-ene-4-boronic acid

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Compound of Interest

Compound Name: *But-1-ene-4-boronic acid*

Cat. No.: *B1288559*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **But-1-ene-4-boronic acid** (CAS: 379669-72-4). It is intended to be a technical resource for laboratory personnel and professionals in the field of drug development and scientific research.

Chemical and Physical Properties

But-1-ene-4-boronic acid, also known as 3-Butenylboronic acid, is a member of the boronic acid class of compounds.^{[1][2][3]} These compounds are widely used in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. The physical and chemical properties of **But-1-ene-4-boronic acid** are summarized in the table below.

Property	Value	Source
Molecular Formula	C4H9BO2	[1][3][4][5]
Molecular Weight	99.92 g/mol	[2][4][5]
Appearance	White to off-white solid/powder	[2][4]
Melting Point	84-90 °C	[2][4]
Purity	≥95% - ≥97%	[2][5][6]

Hazard Identification and Classification

But-1-ene-4-boronic acid is classified as a hazardous substance. The primary hazards are associated with its irritant properties. The Globally Harmonized System (GHS) classification is provided below.

Hazard Class	Hazard Statement	GHS Code
Skin Corrosion/Irritation	Causes skin irritation	H315[1]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319[1]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	May cause respiratory irritation	H335[1]

No specific quantitative toxicity data, such as LD50 or LC50 values, for **But-1-ene-4-boronic acid** are readily available. However, based on the GHS classification, it should be handled with care to avoid exposure.

Experimental Protocols: Safe Handling and Storage

Given the hazardous nature of **But-1-ene-4-boronic acid**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield are essential to prevent eye contact.[7][8]
- Hand Protection: Chemically resistant gloves, such as nitrile rubber, should be worn.[8]
- Skin and Body Protection: A laboratory coat is required. For larger quantities or when there is a risk of splashing, a chemical-resistant apron should be worn.[8]

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize the inhalation of dust.[8][9] If a fume hood is not available or if dust is generated, a NIOSH-approved respirator for organic vapors and particulates should be used.[8]

Handling Procedures

- Avoid all personal contact, including inhalation of dust or vapors.[8][9]
- Do not eat, drink, or smoke in the laboratory or areas where the chemical is handled.[8][9]
- Wash hands thoroughly with soap and water after handling and before breaks.[8]
- Ensure that eyewash stations and safety showers are readily accessible.[8]
- Use non-sparking tools and avoid creating dust.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[9]
- Recommended storage temperatures range from 2-8°C for short-term storage to -20°C for long-term storage.[2][4][5]
- Some sources suggest storing under an inert atmosphere, such as nitrogen.[5][10]

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[9][11]
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists.[9][11]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[9]

Stability and Reactivity

While specific stability data for **But-1-ene-4-boronic acid** is limited, boronic acids as a class can be sensitive to air and moisture and may be unstable under certain conditions. Incompatible materials for similar compounds include strong oxidizing agents and strong acids. [9]

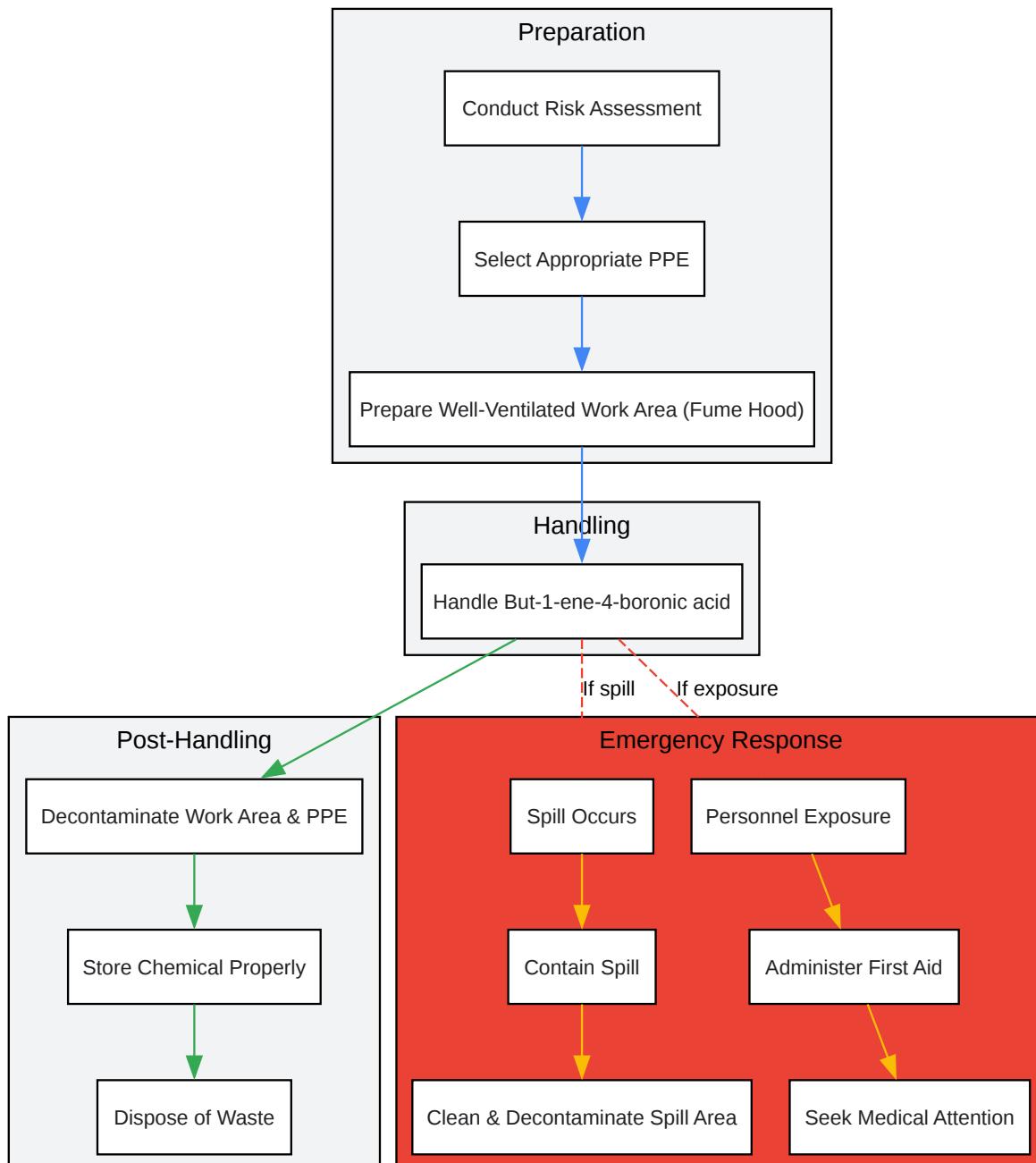
Spill and Disposal Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation.[11] Use an inert absorbent material to contain the spill.[8] Carefully sweep or scoop the material into a labeled, sealed container for hazardous waste disposal.[8][9]

Disposal of **But-1-ene-4-boronic acid** and its containers must be in accordance with local, state, and federal regulations. Do not discharge into the environment.[7]

Logical Workflow for Safe Handling and Emergency Response

The following diagram illustrates the logical workflow for the safe handling of **But-1-ene-4-boronic acid** and the appropriate response in case of an emergency.

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Caption: Workflow for safe handling and emergency response.

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